

Spectroscopic and Synthetic Profile of 1-Methoxyisoquinolin-6-amine: A Technical Guide

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Compound of Interest

Compound Name: 1-Methoxyisoquinolin-6-amine

CAS No.: 347146-47-8

Cat. No.: B1322626

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties and a plausible synthetic route for the compound **1-Methoxyisoquinolin-6-amine**. Due to the limited availability of published experimental data for this specific molecule, this guide presents predicted spectroscopic data based on the analysis of structurally related compounds and established principles of NMR, IR, and MS. This document is intended to serve as a valuable resource for researchers in the fields of medicinal chemistry, organic synthesis, and drug discovery.

Chemical Structure and Properties

IUPAC Name: **1-Methoxyisoquinolin-6-amine** Molecular Formula: $C_{10}H_{10}N_2O$ Molecular Weight: 174.20 g/mol CAS Number: 266690-48-6

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **1-Methoxyisoquinolin-6-amine**. These predictions are derived from the known spectral characteristics of isoquinoline,

aniline, and methoxy-substituted aromatic systems.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Spectral Data (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Number of Protons	Assignment
~7.8-8.0	d	1H	H-5
~7.5-7.7	d	1H	H-8
~7.2-7.4	d	1H	H-4
~6.9-7.1	dd	1H	H-7
~6.7-6.9	d	1H	H-3
~4.0 (s)	s	3H	-OCH ₃
~3.9 (br s)	br s	2H	-NH ₂

Table 2: Predicted ^{13}C NMR Spectral Data (125 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~160-162	C-1
~145-147	C-6
~140-142	C-8a
~137-139	C-4a
~129-131	C-8
~122-124	C-5
~118-120	C-7
~105-107	C-4
~100-102	C-3
~53-55	-OCH ₃

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450-3300	Medium, Sharp (doublet)	N-H stretch (asymmetric and symmetric)
3050-3000	Medium	Aromatic C-H stretch
2950-2850	Medium	Aliphatic C-H stretch (-OCH ₃)
1620-1580	Strong	C=C aromatic ring stretch, N-H bend
1500-1450	Strong	Aromatic ring skeletal vibrations
1250-1200	Strong	Aryl-O stretch (asymmetric)
1050-1000	Medium	Aryl-O stretch (symmetric)
850-800	Strong	C-H out-of-plane bending

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data (Electron Ionization - EI)

m/z	Relative Intensity	Assignment
174	High	[M] ⁺ (Molecular Ion)
159	Medium	[M - CH ₃] ⁺
131	Medium	[M - CH ₃ - CO] ⁺
104	Medium	[C ₇ H ₆ N] ⁺

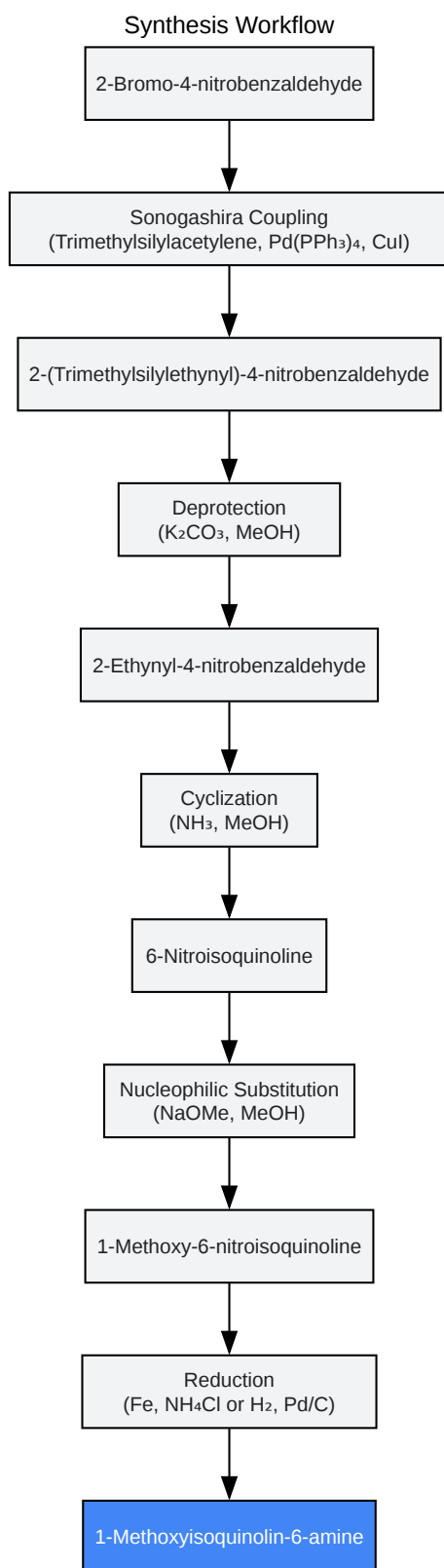
Experimental Protocols

The following sections describe a plausible synthetic route and the general procedures for the spectroscopic characterization of **1-Methoxyisoquinolin-6-amine**.

Synthesis of 1-Methoxyisoquinolin-6-amine

A potential synthetic route to **1-Methoxyisoquinolin-6-amine** involves a multi-step process starting from a substituted benzaldehyde, followed by cyclization to form the isoquinoline core, and subsequent functional group manipulations. One such approach is the Pomeranz-Fritsch reaction.

Workflow for the Synthesis of **1-Methoxyisoquinolin-6-amine**



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Caption: A plausible synthetic route to **1-Methoxyisoquinolin-6-amine**.

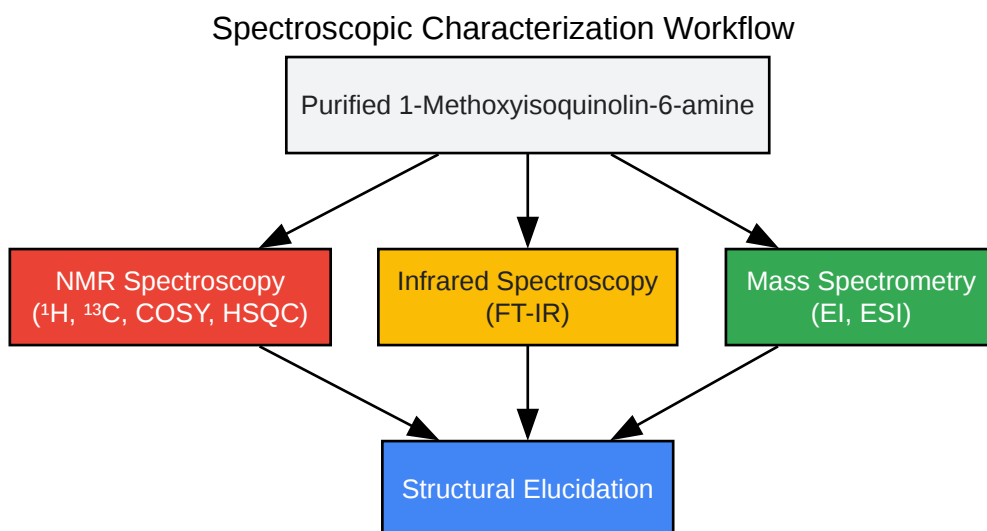
Step-by-step Protocol:

- **Synthesis of 2-Ethynyl-4-nitrobenzaldehyde:** To a solution of 2-bromo-4-nitrobenzaldehyde in a suitable solvent (e.g., THF), add a palladium catalyst (e.g., $\text{Pd(PPh}_3)_4$), a copper(I) co-catalyst (e.g., CuI), and a base (e.g., triethylamine). To this mixture, add trimethylsilylacetylene and stir at room temperature until the reaction is complete (monitored by TLC). After workup, the resulting 2-(trimethylsilylethynyl)-4-nitrobenzaldehyde is deprotected using a mild base like potassium carbonate in methanol to yield 2-ethynyl-4-nitrobenzaldehyde.
- **Synthesis of 6-Nitroisoquinoline:** The 2-ethynyl-4-nitrobenzaldehyde is then subjected to a cyclization reaction. This can be achieved by treating it with a source of ammonia, such as a solution of ammonia in methanol, at elevated temperatures in a sealed tube.
- **Synthesis of 1-Methoxy-6-nitroisoquinoline:** The resulting 6-nitroisoquinoline can be converted to 1-methoxy-6-nitroisoquinoline via a nucleophilic aromatic substitution reaction. Treatment with sodium methoxide in methanol will displace a suitable leaving group at the 1-position (if one is introduced, for instance, by chlorination of the N-oxide). A more direct approach might involve modifications to the cyclization step.
- **Synthesis of 1-Methoxyisoquinolin-6-amine:** The final step is the reduction of the nitro group to an amine. This can be accomplished using various reducing agents, such as iron powder in the presence of ammonium chloride in an ethanol/water mixture, or through catalytic hydrogenation using hydrogen gas and a palladium on carbon (Pd/C) catalyst.

Purification: The final product would be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes).

Spectroscopic Characterization Methods

General Workflow for Spectroscopic Analysis



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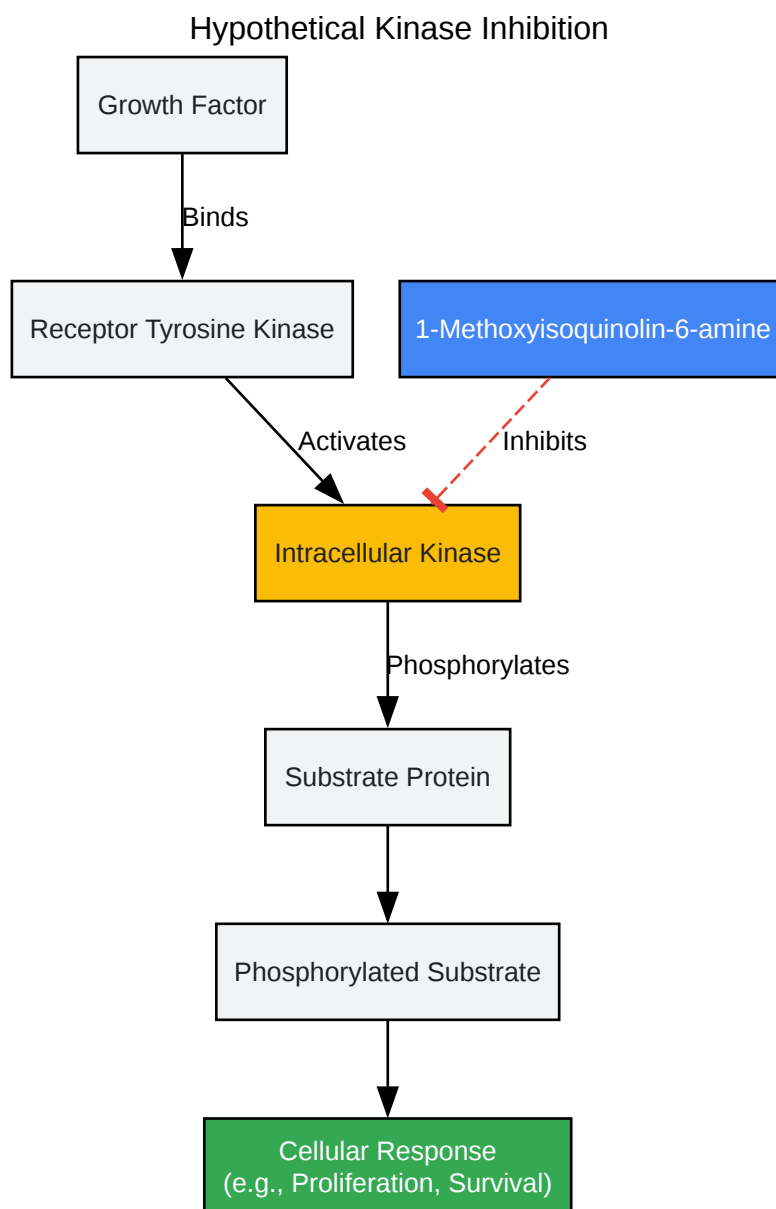
Caption: A standard workflow for the spectroscopic characterization of a synthesized compound.

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra would be recorded on a 500 MHz spectrometer using deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6) as the solvent. 2D NMR experiments such as COSY and HSQC would be beneficial for unambiguous assignment of proton and carbon signals.
- **IR Spectroscopy:** The IR spectrum would be obtained using a Fourier-Transform Infrared (FT-IR) spectrometer, typically with the sample prepared as a KBr pellet or as a thin film.
- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) using either electron ionization (EI) or electrospray ionization (ESI) would be used to confirm the molecular weight and elemental composition of the synthesized compound.

Potential Signaling Pathway Involvement

Given the structural motifs present in **1-Methoxyisoquinolin-6-amine** (an isoquinoline core and an amino group), it is plausible that this compound could interact with various biological targets, such as kinases, which are often implicated in cell signaling pathways. The following diagram illustrates a hypothetical interaction with a generic kinase signaling pathway.

Hypothetical Interaction with a Kinase Signaling Pathway



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Caption: A diagram illustrating the potential inhibitory action on a generic kinase pathway.

This guide provides a foundational understanding of the chemical and spectroscopic properties of **1-Methoxyisoquinolin-6-amine**. The predicted data and proposed experimental protocols offer a starting point for researchers interested in the synthesis and evaluation of this and related compounds. Experimental verification of the data presented herein is essential for its use in further research and development.

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